

# Application Notes and Protocols for the Analysis of N-nitroso-imatinib

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## Compound of Interest

Compound Name: *N-nitroso-imatinib*

Cat. No.: *B15815723*

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This document provides detailed application notes and protocols for the sample preparation and analysis of **N-nitroso-imatinib**, a potential genotoxic impurity in the drug substance and product of imatinib. Given the regulatory scrutiny of nitrosamine impurities, robust and sensitive analytical methods are crucial for ensuring patient safety. The following sections offer model protocols for sample preparation from both drug substance and drug product matrices, based on established techniques for nitrosamine analysis in pharmaceuticals.

## Introduction to N-nitroso-imatinib Analysis

**N-nitroso-imatinib** is a nitrosamine impurity that can form in imatinib drug products through the reaction of secondary amines present in the imatinib molecule or its precursors with nitrosating agents. Due to the classification of many nitrosamines as probable human carcinogens, regulatory agencies require stringent control of these impurities in pharmaceutical products.

The analysis of **N-nitroso-imatinib** typically involves sensitive analytical techniques such as Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), which offers the necessary selectivity and low detection limits. Effective sample preparation is a critical

preceding step to ensure accurate quantification by removing matrix interferences and concentrating the analyte of interest.

## Analytical Challenges

The analysis of **N-nitroso-imatinib** at trace levels presents several challenges:

- **Low Concentration Levels:** **N-nitroso-imatinib** is expected to be present at very low concentrations, requiring highly sensitive analytical instrumentation and efficient sample enrichment techniques.
- **Matrix Effects:** The active pharmaceutical ingredient (API) and excipients in the drug product can interfere with the ionization and detection of the analyte in the mass spectrometer.
- **Analyte Stability:** N-nitrosamines can be sensitive to light and pH.<sup>[1]</sup> Sample preparation and analysis conditions must be carefully controlled to prevent degradation of **N-nitroso-imatinib**. Studies on other nitrosamines have shown that they are generally more stable in neutral or alkaline conditions and less stable in acidic solutions.<sup>[1]</sup>

## Sample Preparation Techniques

The choice of sample preparation technique depends on the matrix (drug substance or drug product) and the desired limit of quantification. The following are model protocols for common sample preparation methods.

### Protocol 1: Direct Dissolution for Imatinib Drug Substance

This method is suitable for the analysis of **N-nitroso-imatinib** in the imatinib drug substance (API) where the matrix is relatively clean.

**Objective:** To dissolve the drug substance and dilute it to a concentration suitable for LC-MS/MS analysis.

**Materials:**

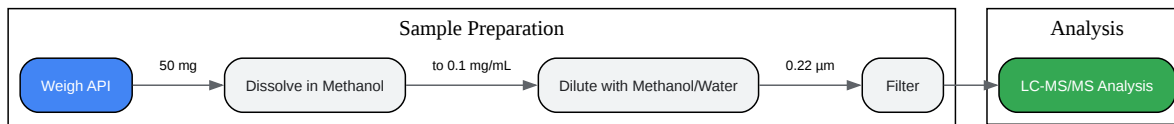
- Imatinib Mesylate API

- Methanol (HPLC or LC-MS grade)
- Water (HPLC or LC-MS grade)
- Volumetric flasks
- Pipettes
- Vortex mixer
- Syringe filters (e.g., 0.22  $\mu$ m PVDF)

#### Procedure:

- **Stock Solution Preparation:** Accurately weigh approximately 50 mg of the Imatinib Mesylate API into a 10 mL volumetric flask.
- Add about 7 mL of methanol and vortex or sonicate until the API is completely dissolved.
- Bring the flask to volume with methanol and mix well. This results in a 5 mg/mL stock solution.
- **Working Solution Preparation:** Pipette 1 mL of the stock solution into a 50 mL volumetric flask.
- Dilute to volume with a mixture of 20:80 methanol:water. This results in a final concentration of 0.1 mg/mL of the API.
- **Filtration:** Filter the working solution through a 0.22  $\mu$ m syringe filter into an HPLC vial.
- **Analysis:** Analyze the sample by LC-MS/MS.

#### Workflow for Direct Dissolution of Drug Substance



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Caption: Workflow for direct dissolution of imatinib API.

## Protocol 2: Liquid-Liquid Extraction (LLE) for Imatinib Drug Product

This method is suitable for extracting **N-nitroso-imatinib** from a more complex matrix, such as a formulated drug product (e.g., tablets).

Objective: To separate **N-nitroso-imatinib** from the drug product matrix into an organic solvent.

Materials:

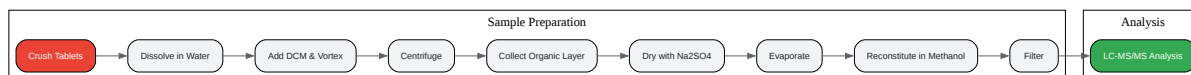
- Imatinib tablets
- Water (HPLC or LC-MS grade)
- Dichloromethane (DCM, HPLC grade)
- Sodium sulfate (anhydrous)
- Centrifuge tubes
- Vortex mixer
- Centrifuge
- Evaporator (e.g., nitrogen stream)

- Reconstitution solvent (e.g., methanol)

#### Procedure:

- Sample Preparation: Weigh and crush a sufficient number of imatinib tablets to obtain a powder equivalent to 100 mg of imatinib.
- Transfer the powder to a 15 mL centrifuge tube.
- Add 5 mL of water and vortex for 5 minutes to dissolve the tablet components.
- Extraction: Add 5 mL of dichloromethane to the tube.
- Vortex vigorously for 10 minutes to extract the **N-nitroso-imatinib** into the organic phase.
- Phase Separation: Centrifuge the mixture at 4000 rpm for 10 minutes to separate the aqueous and organic layers.
- Collection of Organic Layer: Carefully transfer the lower organic layer (DCM) to a clean tube.
- Drying: Add a small amount of anhydrous sodium sulfate to the collected organic layer to remove any residual water.
- Evaporation: Evaporate the DCM to dryness under a gentle stream of nitrogen at room temperature.
- Reconstitution: Reconstitute the dried residue in 1 mL of methanol.
- Filtration: Filter the reconstituted sample through a 0.22  $\mu\text{m}$  syringe filter into an HPLC vial.
- Analysis: Analyze the sample by LC-MS/MS.

#### Workflow for Liquid-Liquid Extraction of Drug Product



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Caption: Workflow for LLE of **N-nitroso-imatinib** from tablets.

## Protocol 3: Solid-Phase Extraction (SPE) for Imatinib Drug Product

This method provides a more thorough cleanup of the sample extract, which can be beneficial for achieving very low detection limits.

Objective: To isolate and concentrate **N-nitroso-imatinib** from a drug product matrix using a solid-phase extraction cartridge.

Materials:

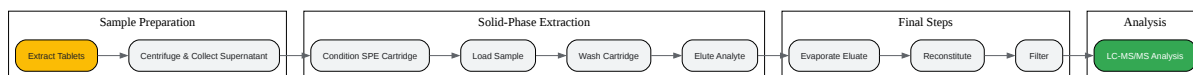
- Imatinib tablets
- Methanol (HPLC or LC-MS grade)
- Water (HPLC or LC-MS grade)
- SPE cartridges (e.g., C18, 500 mg, 6 mL)
- SPE manifold
- Centrifuge tubes
- Vortex mixer
- Evaporator (e.g., nitrogen stream)

- Reconstitution solvent (e.g., methanol)

#### Procedure:

- Sample Preparation: Weigh and crush a sufficient number of imatinib tablets to obtain a powder equivalent to 100 mg of imatinib.
- Transfer the powder to a 50 mL centrifuge tube.
- Add 20 mL of a 50:50 methanol:water solution and vortex for 15 minutes to extract the analyte.
- Centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant for SPE.
- SPE Cartridge Conditioning: Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of water. Do not allow the cartridge to go dry.
- Sample Loading: Load the supernatant onto the conditioned SPE cartridge at a slow flow rate (approx. 1-2 mL/min).
- Washing: Wash the cartridge with 5 mL of 5% methanol in water to remove polar interferences.
- Elution: Elute the **N-nitroso-imatinib** from the cartridge with 5 mL of methanol into a clean collection tube.
- Evaporation: Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in 1 mL of the initial mobile phase of the LC method.
- Filtration: Filter the reconstituted sample through a 0.22 µm syringe filter into an HPLC vial.
- Analysis: Analyze the sample by LC-MS/MS.

#### Workflow for Solid-Phase Extraction of Drug Product



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Caption: Workflow for SPE of **N-nitroso-imatinib** from tablets.

## Data Presentation

The following tables summarize representative quantitative data for the analysis of nitrosamine impurities in pharmaceutical matrices. It is important to note that this data is for various nitrosamines and should be considered as a reference. Method validation for **N-nitroso-imatinib** is essential to establish specific performance characteristics.

Table 1: Representative Limits of Detection (LOD) and Quantification (LOQ) for Nitrosamine Analysis

| Nitrosamine Impurity | Analytical Method | LOD (ng/mL)   | LOQ (ng/mL) | Reference |
|----------------------|-------------------|---------------|-------------|-----------|
| NDMA                 | LC-HRMS           | 0.10          | -           | [2]       |
| NDEA                 | LC-HRMS           | 0.10          | -           | [2]       |
| NMBA                 | LC-HRMS           | 0.10          | -           | [2]       |
| NDIPA                | LC-HRMS           | 0.10          | -           | [2]       |
| NDBA                 | LC-HRMS           | 0.10          | -           | [2]       |
| NEIPA                | LC-HRMS           | 0.10          | -           | [2]       |
| Various Nitrosamines | LC-MS/MS          | 0.011 - 0.018 | -           | [3]       |

NDMA: N-Nitrosodimethylamine, NDEA: N-Nitrosodiethylamine, NMBA: N-Nitroso-N-methyl-4-aminobutyric acid, NDIPA: N-Nitrosodiisopropylamine, NDBA: N-Nitrosodibutylamine, NEIPA: N-Nitrosoethylisopropylamine

Table 2: Representative Recovery Data for Nitrosamine Analysis

| Sample Preparation Method     | Nitrosamine Impurity | Matrix               | Recovery (%) | Reference |
|-------------------------------|----------------------|----------------------|--------------|-----------|
| Solid-Phase Extraction        | Various              | Drug Products        | >80          | [4]       |
| Solid-Phase Extraction        | NDMA                 | Drug Substance       | 87 - 102     | [3]       |
| Liquid-Liquid Extraction      | Various              | Biological Medicines | 75.4 - 114.7 | [5]       |
| Disposable Pipette Extraction | Various              | Medicines            | up to 98     | [6]       |

## Conclusion

The provided application notes and protocols offer a comprehensive guide for the development of analytical methods for the determination of **N-nitroso-imatinib** in drug substance and drug product. The choice of sample preparation technique will depend on the specific requirements of the analysis, including the matrix complexity and the desired sensitivity. It is imperative that any method developed based on these models is fully validated according to ICH guidelines to ensure its accuracy, precision, and reliability for its intended purpose. The use of highly sensitive and selective LC-MS/MS is recommended for the trace-level quantification of this potential genotoxic impurity.

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